

In-Depth Technical Guide to TD-106: A Novel Cereblon Modulator

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Compound of Interest

Compound Name: TD-106

Cat. No.: B10814812

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **TD-106**, a potent cereblon (CRBN) modulator. This document is intended for researchers, scientists, and drug development professionals interested in targeted protein degradation.

Chemical Structure and Properties

TD-106, with the IUPAC name 3-(5-amino-4-oxobenzo[d][1,2,3]triazin-3(4H)-yl)piperidine-2,6-dione, is a small molecule that has garnered significant interest in the field of chemical biology and drug discovery.^{[4][5]}

Chemical Structure:

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Table 1: Chemical and Physical Properties of **TD-106**

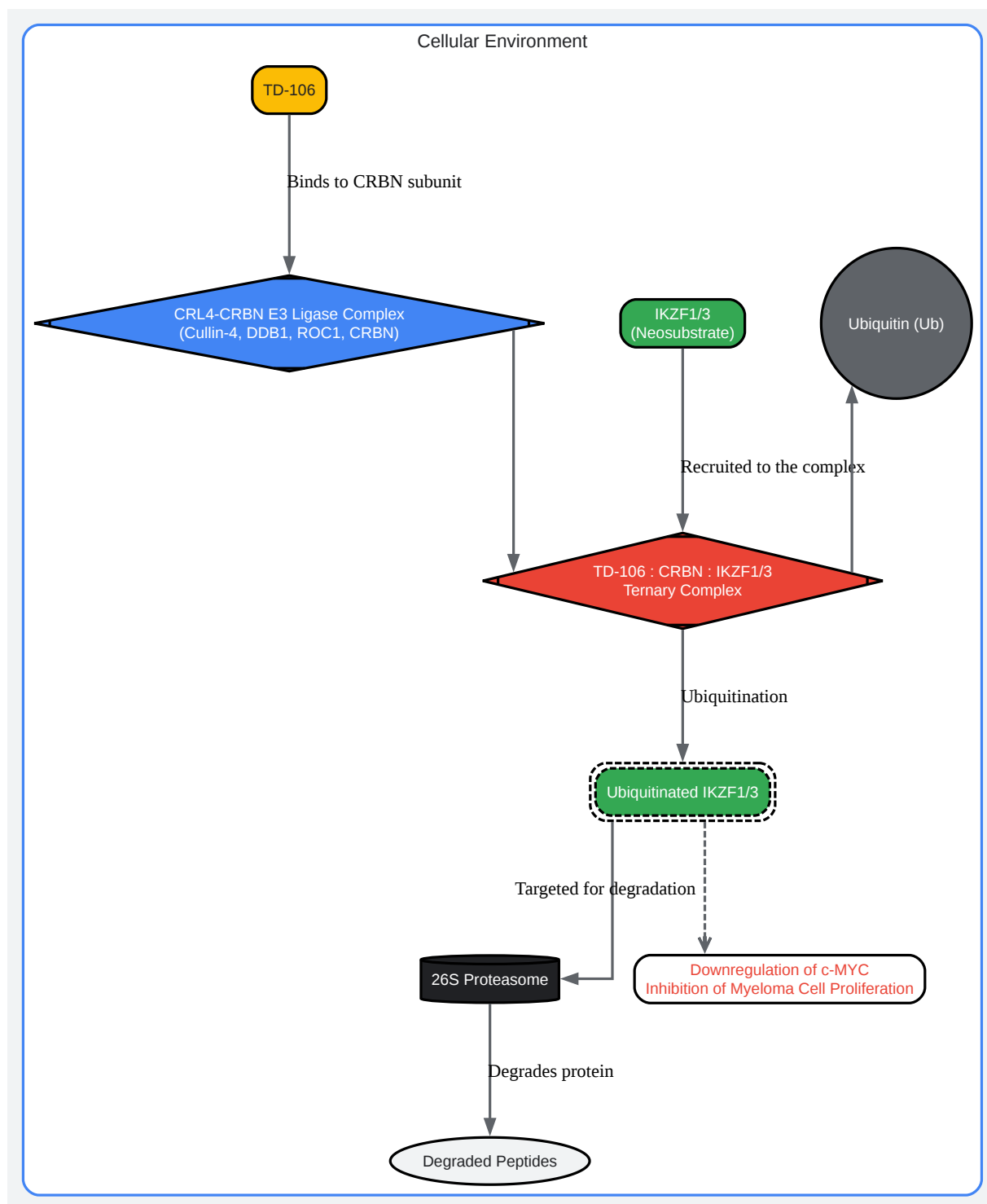
Property	Value	Reference
IUPAC Name	3-(5-amino-4-oxobenzo[d][1,2,3]triazin-3(4H)-yl)piperidine-2,6-dione	[4][5]
CAS Number	2250288-69-6	[1][2][3]
Molecular Formula	C ₁₂ H ₁₁ N ₅ O ₃	[1][2][3]
Molecular Weight	273.25 g/mol	[1][2][3]
Appearance	Off-white to white solid or light yellow to yellow solid	[2][6]
Purity	>98%	[2]
Solubility	Soluble in DMSO	[2]
Storage	Short term (days to weeks): 0-4°C, dry and dark. Long term (months to years): -20°C.	[2][6]
SMILES	<chem>NC1=CC=CC2=C1C(=O)N(N=N2)C3CCCC(=O)NC3=O</chem>	[2][3][6][7]

Mechanism of Action and Signaling Pathway

TD-106 functions as a modulator of the E3 ubiquitin ligase cereblon (CRBN).[2][6][7][8] By binding to CRBN, **TD-106** induces the recruitment of neosubstrate proteins, leading to their ubiquitination and subsequent degradation by the proteasome. This mechanism is the foundation of Proteolysis Targeting Chimeras (PROTACs), where a CRBN ligand like **TD-106** is linked to a ligand for a target protein, thereby hijacking the ubiquitin-proteasome system to degrade specific proteins of interest.[1][2][3][6]

One of the key applications of **TD-106** is in the degradation of the lymphoid transcription factors Ikaros (IKZF1) and Aiolos (IKZF3), which are critical for the survival of multiple myeloma cells.[7][9][10] The degradation of IKZF1 and IKZF3 leads to the downregulation of key oncogenes such as c-MYC, ultimately inhibiting cancer cell proliferation.[9][10]

Below is a diagram illustrating the signaling pathway of **TD-106**-mediated protein degradation.



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Caption: **TD-106** mediated degradation of IKZF1/3 via the ubiquitin-proteasome system.

Biological and Pharmacological Data

TD-106 has demonstrated potent anti-proliferative and protein degradation activity in preclinical studies.

Table 2: In Vitro Activity of **TD-106**

Parameter	Cell Line	Value	Description	Reference
CC ₅₀	NCI-H929 (Multiple Myeloma)	0.039 μ M	Inhibits cell proliferation after 72 hours of treatment.	[6]
Protein Degradation	NCI-H929	1, 10, 100, 1000 nM	Induces degradation of IKZF1/3.	[6]

Table 3: In Vivo Activity of **TD-106**

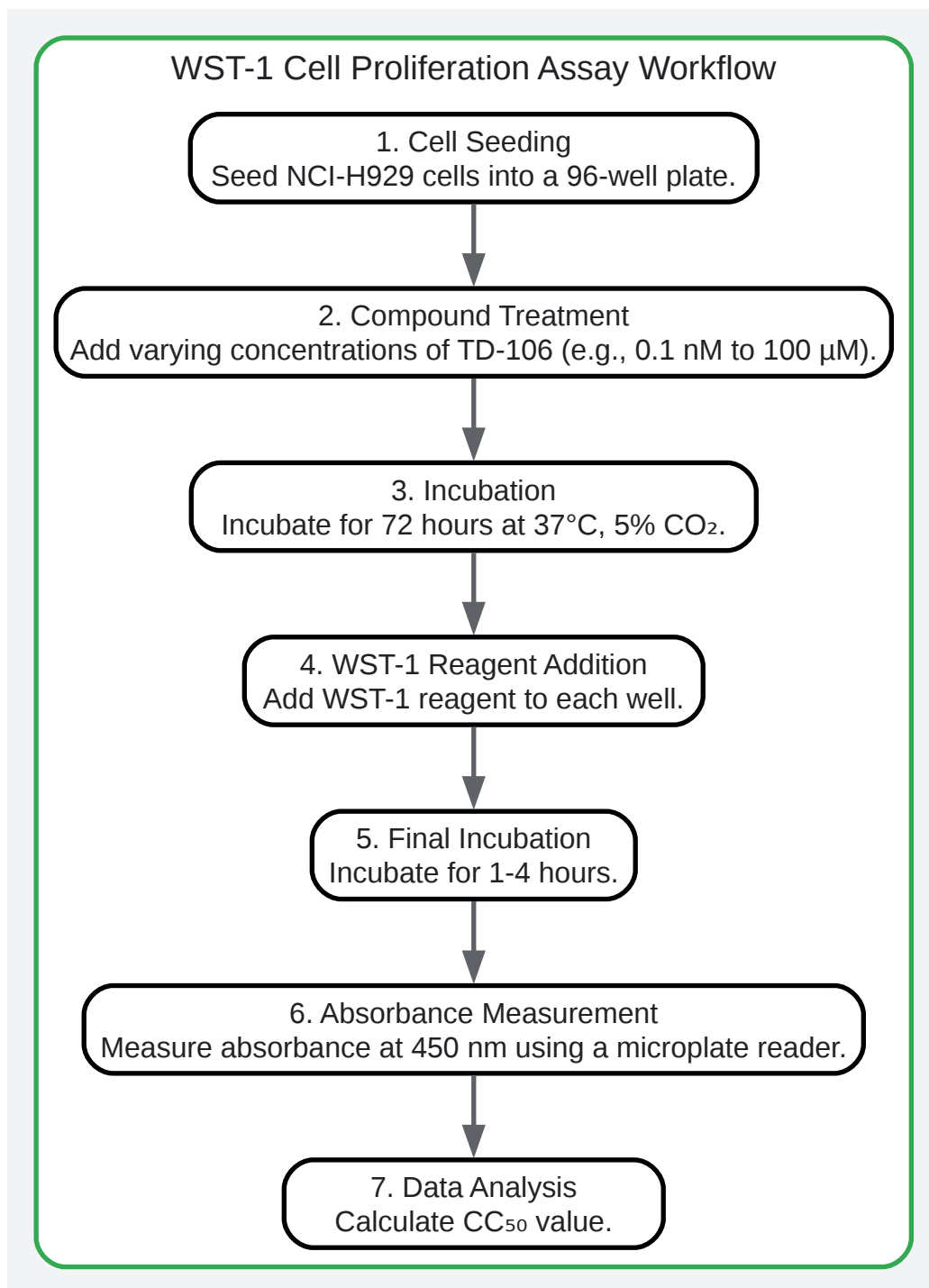
Animal Model	Tumor Model	Dosage	Administration	Effect	Reference
Female SCID Mice	TMD-8 Xenograft	50 mg/kg	Intraperitoneal, q.d. for 14 days	Inhibited tumor growth.	[6]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on standard laboratory procedures and the available information for **TD-106**.

Cell Proliferation Assay (WST-1)

This protocol describes a method to assess the anti-proliferative effect of **TD-106** on the NCI-H929 multiple myeloma cell line using a WST-1 assay.



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